

# A Technical Overview of 2,7-Dimethylnaphthalene: Physicochemical Properties

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## Compound of Interest

Compound Name: 2,7-Dimethylnaphthalene

Cat. No.: B047183

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This guide provides a detailed summary of the core physicochemical properties of **2,7-Dimethylnaphthalene**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison of its fundamental chemical data.

## Core Molecular Information

**2,7-Dimethylnaphthalene** is an aromatic hydrocarbon with the chemical formula  $C_{12}H_{12}$ .<sup>[1][2][3]</sup> Its structure consists of a naphthalene core with two methyl group substituents at the 2 and 7 positions. The molecular weight of this compound is approximately 156.22 g/mol.<sup>[1][2][3]</sup>

## Physicochemical Data Summary

The following table summarizes the key quantitative properties of **2,7-Dimethylnaphthalene**.

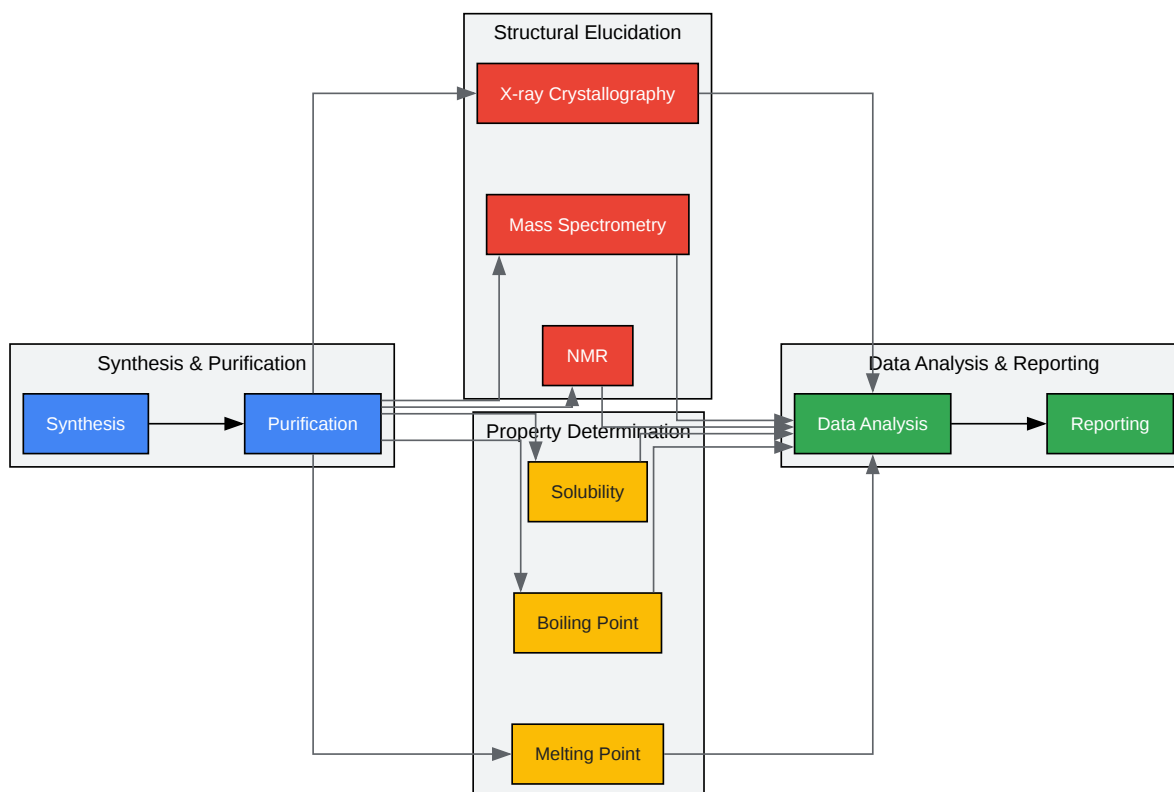
Property	Value	Source
Molecular Formula	C12H12	[1][2][3]
Molecular Weight	156.22 g/mol	[1][3]
CAS Number	582-16-1	[2][3]
Melting Point	94-97 °C	[4]
Boiling Point	263 °C	[4]
Flash Point	110.5 °C	[4]
Refractive Index	1.604	[4]

## Experimental Protocols

Detailed experimental protocols for the determination of the above-listed physicochemical properties are not available within the provided search results. These properties are typically determined using standard analytical chemistry techniques such as mass spectrometry for molecular weight, and differential scanning calorimetry or capillary melting point apparatus for melting point determination. Boiling point is commonly determined by distillation. Each of these methods follows standardized procedures outlined in chemical analysis literature.

## Conceptual Workflow for Compound Characterization

The following diagram illustrates a generalized workflow for the characterization of a chemical compound like **2,7-Dimethylnaphthalene**.



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A generalized workflow for the synthesis and characterization of a chemical compound.

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## References

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